

Technical Guide: Safety and Handling Precautions for Ethyl 2-bromothiazole-4- carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-bromothiazole-4-
carboxylate

Cat. No.: B012237

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Ethyl 2-bromothiazole-4-carboxylate** (CAS No. 100367-77-9). The following sections detail the chemical's properties, associated hazards, recommended handling procedures, and emergency protocols to ensure its safe use in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Ethyl 2-bromothiazole-4-carboxylate** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
Molecular Formula	C ₆ H ₆ BrNO ₂ S	[1]
Molecular Weight	236.09 g/mol	[1]
Appearance	Powder	[1]
Melting Point	67-71 °C	[1]
Flash Point	> 110 °C (> 230 °F)	[1]
Storage Temperature	2-8°C	[1]

Hazard Identification and Classification

Ethyl 2-bromothiazole-4-carboxylate is classified as a substance with potential health hazards. A summary of its hazard classification is provided in Table 2.

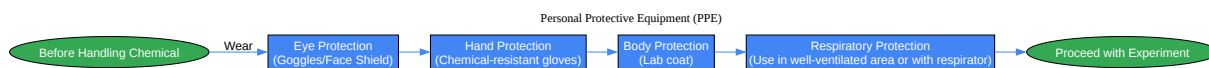
Hazard Class	Category	Precautionary Statement	Reference
Acute toxicity, Oral	Category 4	P264, P270, P301+P312, P501	[2]
Acute toxicity, Dermal	Category 4	P280, P302+P352, P312, P362+P364, P501	[2]
Skin irritation	-	P264, P280, P302+P352, P332+P313, P362+P364	[2]
Eye irritation	-	P264, P280, P305+P351+P338, P337+P313	[2]
Specific target organ toxicity, single exposure (respiratory tract irritation)	-	P261, P271, P304+P340, P312, P403+P233, P405, P501	[2]

Safe Handling and Storage Protocols

Adherence to strict safety protocols is paramount when handling **Ethyl 2-bromothiazole-4-carboxylate**.

Personal Protective Equipment (PPE)

A fundamental aspect of safe handling involves the consistent use of appropriate personal protective equipment.



[Click to download full resolution via product page](#)

Caption: Required Personal Protective Equipment Workflow.

Handling Procedures

- Ventilation: Always handle **Ethyl 2-bromothiazole-4-carboxylate** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust or vapors.[2]
- Avoid Contact: Prevent contact with skin, eyes, and clothing by wearing the appropriate PPE. [2]
- Grounding: For procedures that may generate static electricity, ensure that containers and receiving equipment are properly grounded and bonded.
- Tools: Use non-sparking tools when handling the solid material.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[2]

Storage Conditions

Proper storage is crucial to maintain the integrity and stability of the compound.

- Container: Keep the container tightly closed in a dry and cool place.[2]
- Inert Atmosphere: For long-term storage and to maintain product quality, store under an inert atmosphere.[2]
- Light and Moisture: Protect from light and moisture.[2]
- Incompatibilities: Store away from strong oxidizing agents.[2]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First-Aid Measures

Exposure Route	First-Aid Protocol	Reference
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.	[2]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[2]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.	[2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[3]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), sulfur oxides, and hydrogen bromide.[2][3]

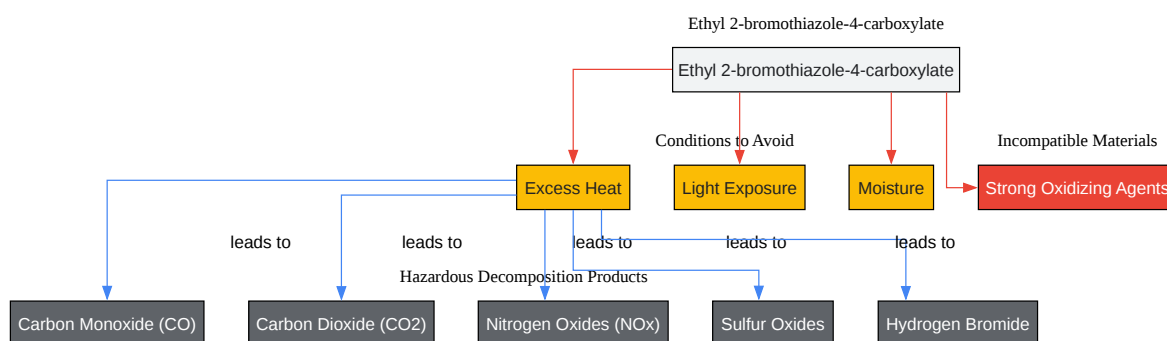
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[2]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal. Keep in suitable, closed containers for disposal.[2]

Stability and Reactivity

Understanding the chemical stability and reactivity is essential for preventing hazardous situations.



[Click to download full resolution via product page](#)

Caption: Potential Reactivity and Decomposition Pathways.

- Reactivity: No information available.
- Chemical Stability: Stable under recommended storage conditions.[3]
- Conditions to Avoid: Incompatible products, excess heat, and dust formation.[3] Protect from light and moisture.[2]
- Incompatible Materials: Strong oxidizing agents.[2]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, sulfur oxides, and hydrogen bromide.[2][3]

Toxicological Information

The toxicological properties have not been fully investigated. The available data suggests the following:

Toxicity Type	Value
Acute Oral Toxicity	Category 4 (ATE = 300 - 2000 mg/kg)[2]
Acute Dermal Toxicity	Category 4 (ATE = 1000 - 2000 mg/kg)[2]

Disposal Considerations

Waste materials should be disposed of in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.[2]
Contaminated packaging should be treated as the product itself.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 2-bromothiazole-4-carboxylate 96 100367-77-9 [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.fr [fishersci.fr]
- To cite this document: BenchChem. [Technical Guide: Safety and Handling Precautions for Ethyl 2-bromothiazole-4-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b012237#safety-and-handling-precautions-for-ethyl-2-bromothiazole-4-carboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com